

Mass Spectrometry of Tetraethylene Glycol Monomethyl Ether: A Technical Guide

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Compound of Interest

Compound Name: *Tetraethylene glycol monomethyl ether*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the mass spectrometric analysis of **tetraethylene glycol monomethyl ether** (TEGME). It is designed to serve as a critical resource for researchers, scientists, and drug development professionals who utilize mass spectrometry for the identification, quantification, and structural elucidation of this compound in various matrices. This guide details experimental protocols, presents quantitative data, and visualizes fragmentation pathways and analytical workflows.

Introduction

Tetraethylene glycol monomethyl ether (CAS No. 23783-42-8) is a polyether compound with a molecular weight of 208.25 g/mol and the chemical formula $C_9H_{20}O_5$.^{[1][2]} It finds applications in various industrial and research settings, including as a solvent and chemical intermediate.^[3] Mass spectrometry is an essential analytical technique for the characterization and quantification of TEGME, providing insights into its molecular weight, structure, and purity. This guide covers the primary ionization techniques used for its analysis: Electron Ionization (EI) and Electrospray Ionization (ESI), typically coupled with Gas Chromatography (GC) or Liquid Chromatography (LC), respectively.

Quantitative Mass Spectrometric Data

The mass spectrum of **tetraethylene glycol monomethyl ether** is characterized by a series of fragment ions resulting from the cleavage of its ether linkages. The following table summarizes the quantitative data obtained from Electron Ionization Mass Spectrometry (EI-MS).

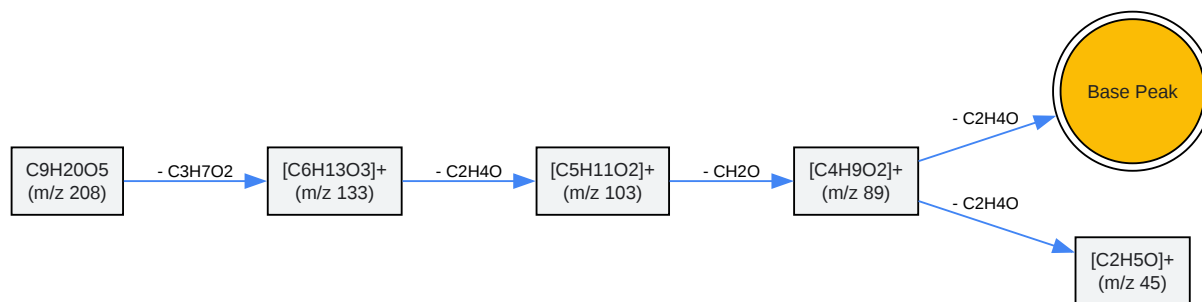
m/z	Relative Intensity (%)	Interpretation
45.0	92.2	[C2H5O] ⁺
58.0	50.4	[C2H6O2] ⁺
59.0	100.0	[C3H7O] ⁺
73.0	5.5	[C3H9O2] ⁺
87.0	24.7	[C4H7O2] ⁺
89.0	53.4	[C4H9O2] ⁺
103.0	25.9	[C5H11O2] ⁺
133.0	8.6	[C6H13O3] ⁺
163.0	1.5	[M - C2H5O] ⁺
208.0	Not Observed	[M] ⁺ (Molecular Ion)

Table 1: Summary of prominent ions and their relative intensities in the Electron Ionization Mass Spectrum of **Tetraethylene Glycol Monomethyl Ether**. Data sourced from ChemicalBook.[2]

Fragmentation Pathways

Under Electron Ionization (EI), **tetraethylene glycol monomethyl ether** undergoes characteristic fragmentation primarily through the cleavage of C-O and C-C bonds, leading to the formation of a series of oxonium ions. The molecular ion is often weak or absent.[4] The fragmentation cascade typically involves the sequential loss of ethylene oxide units (44 Da).

A proposed fragmentation pathway is visualized in the following diagram:



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Caption: Proposed EI fragmentation pathway for TEGME.

Experimental Protocols

Detailed methodologies are crucial for the reproducible analysis of **tetraethylene glycol monomethyl ether**. The following sections describe protocols for both GC-MS and LC-MS/MS.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust technique for the analysis of volatile and semi-volatile compounds like TEGME. Electron Ionization (EI) is the most common ionization method used in conjunction with GC.

Sample Preparation: Dilute the sample in a volatile organic solvent such as methanol or dichloromethane to an appropriate concentration (e.g., 1-10 µg/mL).

Instrumentation:

- **Gas Chromatograph:** Equipped with a capillary column. A common choice is a cross-linked methyl silicone capillary column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness).^[5]
- **Mass Spectrometer:** A quadrupole or ion trap mass analyzer is suitable.

GC Conditions:

- **Injector Temperature:** 250 °C

- Injection Mode: Splitless (for trace analysis) or split.[5]
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).[5]
- Oven Temperature Program: Initial temperature of 35-40 °C, hold for 1-2 minutes, then ramp at 5-20 °C/min to a final temperature of 250-320 °C, and hold for 2-5 minutes.[5][6]

MS Conditions:

- Ionization Mode: Electron Ionization (EI).[5]
- Electron Energy: 70 eV.[5]
- Source Temperature: 230-250 °C.[2][5]
- Scan Range: m/z 30-300 amu.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For the analysis of TEGME in aqueous matrices or for enhanced sensitivity and selectivity, LC-MS/MS with Electrospray Ionization (ESI) is the preferred method.[7] ESI is a soft ionization technique that typically produces the protonated molecule $[M+H]^+$ or other adducts with minimal fragmentation.[8]

Sample Preparation: Aqueous samples may require minimal preparation, such as filtration. For complex matrices, a solid-phase extraction (SPE) cleanup may be necessary.

Instrumentation:

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Mass Spectrometer: A triple quadrupole or Orbitrap mass spectrometer is ideal for quantitative analysis and structural confirmation.

LC Conditions:

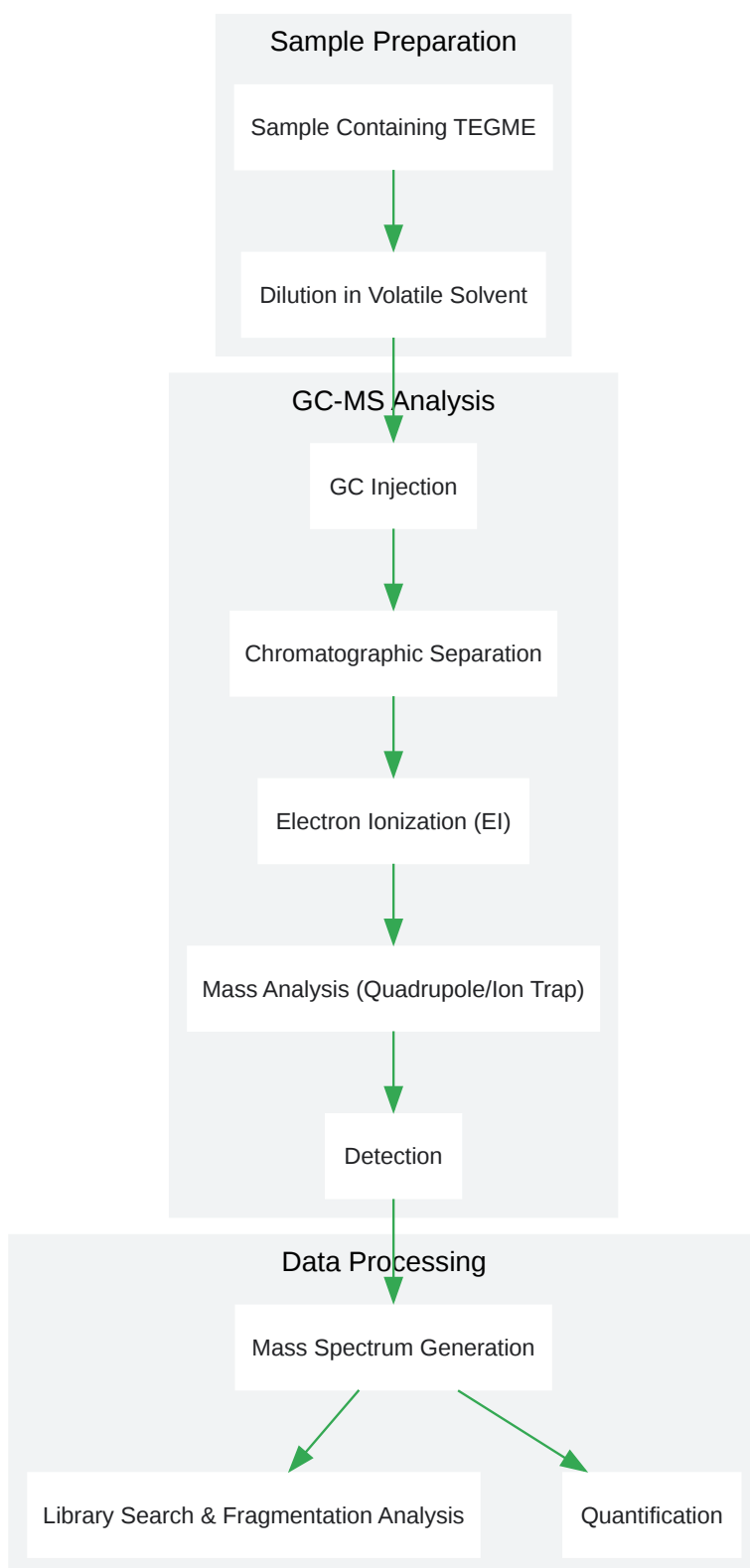
- Column: A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 2.6 μ m particle size).
- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Flow Rate: 0.2-0.4 mL/min.
- Column Temperature: 30-40 °C.

MS/MS Conditions:

- Ionization Mode: Electrospray Ionization (ESI), positive ion mode.
- Capillary Voltage: 3-4 kV.
- Source Temperature: 120-150 °C.
- Desolvation Gas: Nitrogen at a flow rate of 600-800 L/hr.
- Desolvation Temperature: 350-450 °C.
- Collision Gas: Argon.
- MRM Transitions: For quantification, specific precursor-to-product ion transitions should be monitored. For TEGME (precursor ion $[M+H]^+$ at m/z 209.1), characteristic product ions would be selected (e.g., m/z 89.1, 133.1).

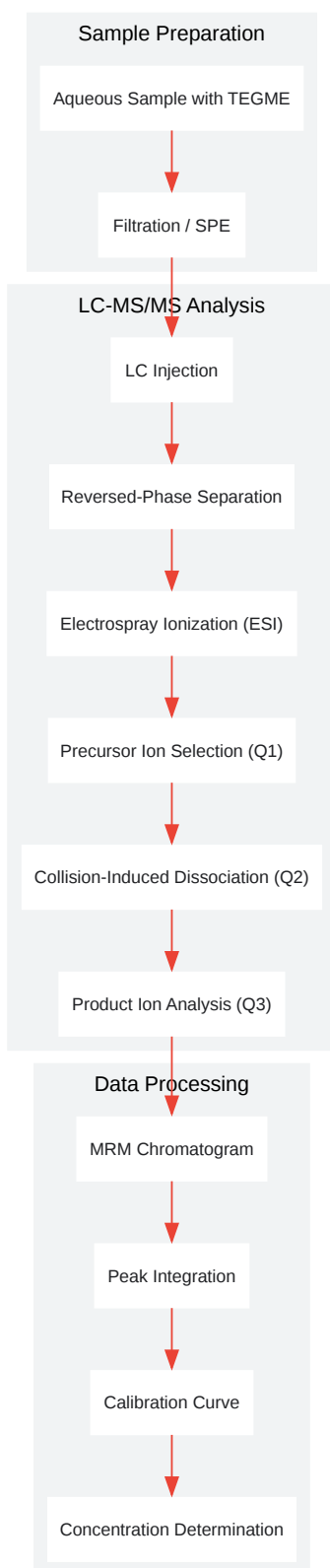
Experimental and Analytical Workflows

The following diagrams illustrate the logical flow of a typical mass spectrometric analysis of **tetraethylene glycol monomethyl ether**.



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Caption: Workflow for GC-MS analysis of TEGME.



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Caption: Workflow for LC-MS/MS analysis of TEGME.

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